Application Notes: 2,3-Dinitrotoluene as an Analytical Standard for Explosives Analysis

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Compound of Interest		
Compound Name:	2,3-Dinitrotoluene	
Cat. No.:	B167053	Get Quote

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Introduction

2,3-Dinitrotoluene (2,3-DNT) is a nitroaromatic compound and one of the six isomers of dinitrotoluene. While 2,4-DNT and 2,6-DNT are the more common isomers found in military-grade explosives and industrial products, 2,3-DNT is also present in trace amounts.[1] Its detection and quantification are crucial for forensic analysis, environmental monitoring of contaminated sites, and quality control in the manufacturing of certain chemical products. This document provides detailed application notes and protocols for the use of **2,3-Dinitrotoluene** as an analytical standard in the analysis of explosives and related compounds.

Chemical Properties and Safety

2,3-Dinitrotoluene is a yellow crystalline solid.[2] It is important to handle this compound with appropriate safety precautions due to its potential toxicity and explosive nature.[2]

Chemical Structure:

- IUPAC Name: 1-methyl-2,3-dinitrobenzene[2]

- CAS Number: 602-01-7[3]

- Molecular Formula: $C_7H_6N_2O_4$[2]

- Molecular Weight: 182.13 g/mol [3]

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

- Handle in a well-ventilated area or a fume hood.

- Avoid inhalation, ingestion, and skin contact.[2]

- Store away from heat and potential ignition sources.

Analytical Applications

2,3-Dinitrotoluene is primarily used as a reference standard for the qualitative and quantitative analysis of explosives and their degradation products in various matrices, including soil, water, and post-blast debris. The most common analytical techniques for this purpose are High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

Quantitative Data

The following tables summarize typical performance data for the analysis of dinitrotoluene isomers. While specific data for 2,3-DNT is limited, the data for 2,4-DNT and 2,6-DNT provide a strong indication of the expected performance when using 2,3-DNT as a standard.

Table 1: HPLC-UV Method Performance for Dinitrotoluene Isomers

Parameter	2,4-Dinitrotoluene	2,6-Dinitrotoluene	Reference
Limit of Detection (LOD)	0.78 µg/L	1.17 µg/L	[4][5]
Limit of Quantification (LOQ)	2.6 µg/L (estimated)	3.9 µg/L (estimated)	
Linearity (R²)	>0.99	>0.99	[4][5]
Recovery	95-98%	95-98%	[4][5]

Table 2: GC-MS Method Performance for Dinitrotoluene Isomers

Parameter	2,4-Dinitrotoluene	2,6-Dinitrotoluene	Reference
Limit of Detection (LOD)	0.3 ng/mL - 1.21 µg/sample	Not specified	[6][7]
Limit of Quantification (LOQ)	0.9 ng/mL - 1.21 µg/sample	Not specified	[6][7]
Linearity (R²)	>0.99	>0.99	
Recovery	95.0%	93.7%	[6]

Experimental Protocols

Protocol 1: Preparation of **2,3-Dinitrotoluene** Standard Solutions

This protocol describes the preparation of stock and working standard solutions of 2,3-DNT for use in calibration.
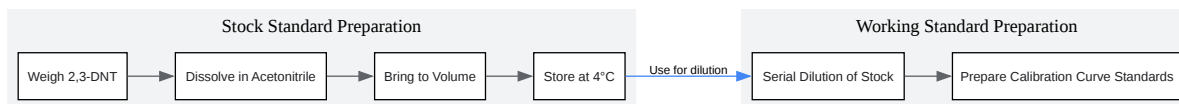
Materials:

- **2,3-Dinitrotoluene** analytical standard

- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)

- Volumetric flasks (Class A)

- Analytical balance

- Pipettes (calibrated)

Procedure:

- Stock Standard Preparation (e.g., 1000 µg/mL):

  1. Accurately weigh approximately 10 mg of **2,3-Dinitrotoluene** into a 10 mL volumetric flask.

  2. Dissolve the solid in a small amount of acetonitrile.

  3. Bring the flask to volume with acetonitrile and mix thoroughly.

  4. This stock solution should be stored in an amber vial at 4°C.

- Working Standard Preparation (e.g., 0.1 - 10 µg/mL):

  1. Perform serial dilutions of the stock standard solution using a mixture of acetonitrile and water (or another appropriate solvent compatible with the analytical method) to prepare a series of working standards at the desired concentrations.

  2. For example, to prepare a 10 µg/mL working standard, pipette 100 µL of the 1000 µg/mL stock solution into a 10 mL volumetric flask and bring to volume with the desired solvent.

Stock Standard Preparation					Working Standard Preparation	
Weigh 2,3-DNT	Dissolve in Acetonitrile	Bring to Volume	Store at 4°C	Use for dilution	Serial Dilution of Stock	Prepare Calibration Curve Standards

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Standard Solution Preparation Workflow

Protocol 2: Analysis of Explosives in Soil by HPLC-UV using 2,3-DNT Standard

This protocol outlines a method for the extraction and analysis of explosives, including 2,3-DNT, from soil samples.

Materials:

- Soil sample

- **2,3-Dinitrotoluene** working standards

- Acetonitrile (HPLC grade)

- Deionized water

- Solid Phase Extraction (SPE) cartridges (e.g., C18)

- Ultrasonic bath

- Centrifuge

- Syringe filters (0.45 µm)

- HPLC system with UV detector

Procedure:

- Sample Extraction:

  1. Weigh approximately 2 g of the soil sample into a centrifuge tube.

  2. Add 10 mL of acetonitrile to the tube.

  3. Sonicate the mixture for 18 hours in a cooled ultrasonic bath.

  4. Centrifuge the sample at 3000 rpm for 10 minutes.

5. Filter the supernatant through a 0.45 µm syringe filter.
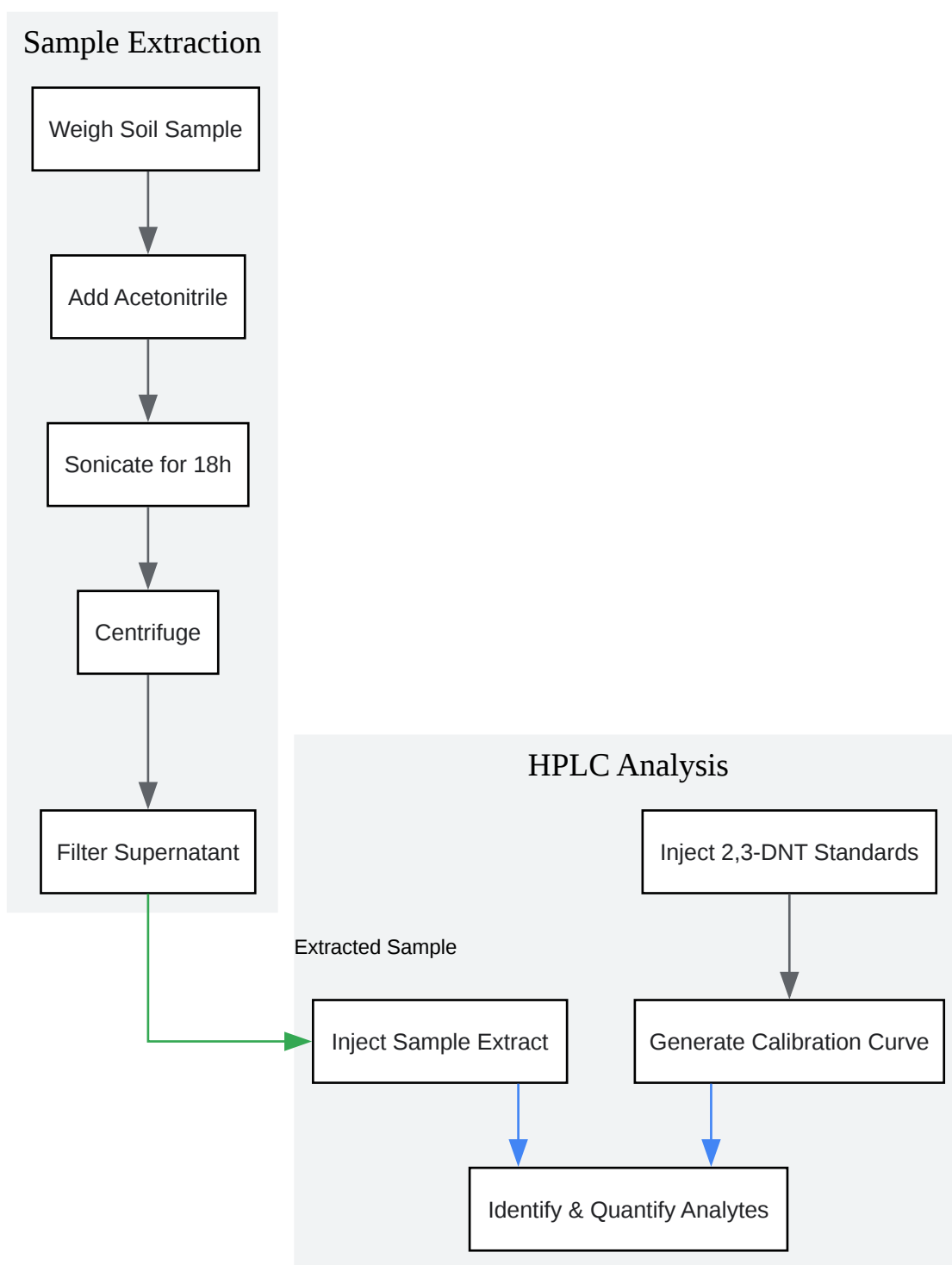
- HPLC Analysis:

1. HPLC Conditions:

  - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm)

  - Mobile Phase: Isocratic or gradient elution with a mixture of methanol and water (e.g., 50:50 v/v).

  - Flow Rate: 1.0 mL/min

  - Injection Volume: 20 µL

  - Detector Wavelength: 254 nm

2. Calibration:

  - Inject the prepared 2,3-DNT working standards to generate a calibration curve.

3. Sample Analysis:

  - Inject the extracted soil sample.

  - Identify and quantify 2,3-DNT and other target explosives by comparing their retention times and peak areas to those of the standards.

Sample Extraction

```
Weigh Soil Sample
        |
        v
  Add Acetonitrile
        |
        v
  Sonicate for 18h
        |
        v
     Centrifuge
        |
        v
 Filter Supernatant
```

HPLC Analysis

```
Inject 2,3-DNT Standards
          |
          v
Extracted Sample

Inject Sample Extract    Generate Calibration Curve
          |                        |
          v                        v
        Identify & Quantify Analytes
```

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Soil Sample Analysis Workflow by HPLC-UV

Protocol 3: Analysis of Explosives in Water by GC-MS using 2,3-DNT Standard

This protocol provides a method for the extraction and analysis of explosives from water samples.

Materials:

- Water sample

- **2,3-Dinitrotoluene** working standards

- Dichloromethane (GC grade)

- Sodium sulfate (anhydrous)

- Concentrator tube

- Nitrogen evaporator

- GC-MS system

Procedure:

- Sample Extraction:

    1. Take 1 L of the water sample in a separatory funnel.

    2. Add 60 mL of dichloromethane and shake vigorously for 2 minutes.

    3. Allow the layers to separate and drain the organic layer into a flask containing anhydrous sodium sulfate.

    4. Repeat the extraction two more times with fresh portions of dichloromethane.

    5. Combine the extracts and concentrate to approximately 1 mL using a nitrogen evaporator.

- GC-MS Analysis:

Tech Support

1. GC-MS Conditions:

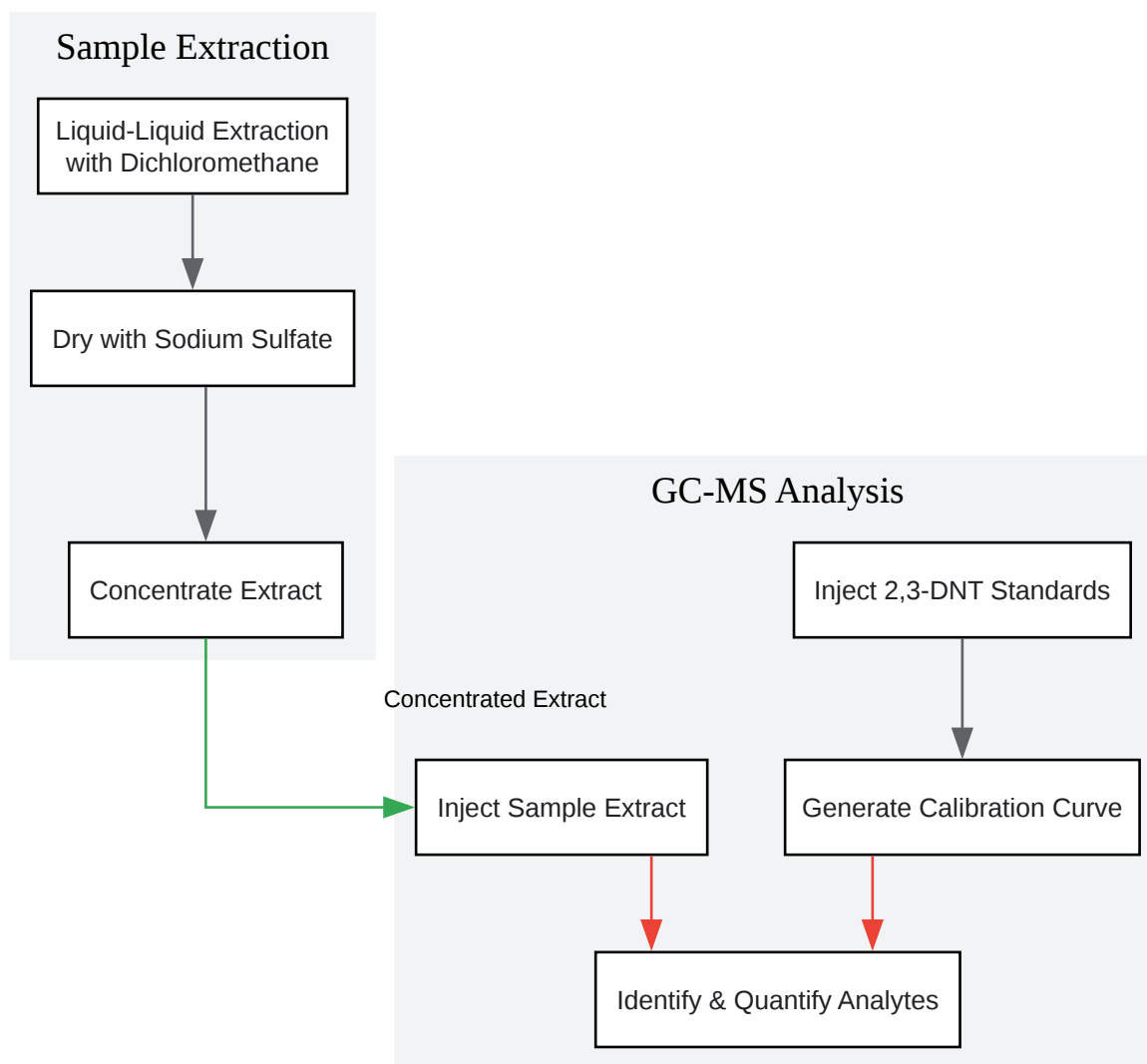   - Column: DB-5ms or equivalent (e.g., 30 m x 0.25 mm, 0.25 μm)

   - Carrier Gas: Helium at a constant flow rate.

   - Inlet Temperature: 250°C

   - Oven Program: Start at 60°C, hold for 1 minute, then ramp to 280°C at 10°C/min.

   - MS Transfer Line Temperature: 280°C

   - Ion Source Temperature: 230°C

   - Mode: Electron Ionization (EI) with Selected Ion Monitoring (SIM) or full scan.

2. Calibration:

   - Inject the prepared 2,3-DNT working standards to create a calibration curve.

3. Sample Analysis:

   - Inject the concentrated sample extract.

   - Identify and quantify 2,3-DNT and other target explosives based on their retention times and mass spectra.

Sample Extraction

Liquid-Liquid Extraction
with Dichloromethane

↓

Dry with Sodium Sulfate

↓

Concentrate Extract

GC-MS Analysis

Inject 2,3-DNT Standards

↓

Concentrated Extract

Inject Sample Extract

Generate Calibration Curve

↓ ↓

Identify & Quantify Analytes

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Water Sample Analysis Workflow by GC-MS

Conclusion

2,3-Dinitrotoluene serves as a critical analytical standard for the accurate identification and quantification of explosive residues. The protocols outlined in these application notes provide robust and reliable methods for the analysis of 2,3-DNT and other related compounds in environmental samples. Proper standard preparation and adherence to validated analytical methods are essential for obtaining high-quality data in forensic and environmental laboratories.

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